

3,4-O-dimethylcedrusin CAS number and chemical data

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Compound of Interest

Compound Name: 3,4-O-dimethylcedrusin

Cat. No.: B1220370

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An In-Depth Technical Guide to 3,4-O-dimethylcedrusin

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the chemical properties, experimental protocols, and biological activities of **3,4-O-dimethylcedrusin**.

Core Chemical Data

3,4-O-dimethylcedrusin is a naturally occurring lignan found in plant species such as *Croton lechleri* (Dragon's Blood), *Faramea multiflora*, and the peel of *Magnolia officinalis*[1]. It belongs to the dihydrobenzofuran neolignan subgroup[1].

Summary of Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	166021-14-3	[1] [2] [3] [4] [5] [6]
127179-41-3	[7] [8]	
Molecular Formula	C21H26O6	[3] [4] [5] [7]
IUPAC Name	3-[(2S,3R)-2-(3,4-dimethoxyphenyl)-3-(hydroxymethyl)-7-methoxy-2,3-dihydro-1-benzofuran-5-yl]propan-1-ol	[1] [7]
Synonyms	3',4-O-dimethylcedrusin, 4-O-Methyldihydrodehydrodiconifer yl alcohol, 2-(3',4'-dimethoxyphenyl)-2,3-dihydro-3-hydroxymethyl-7-methoxybenzofuran-5-propan-1-ol	[7] [8]
Type of Compound	Lignans	[2] [5]

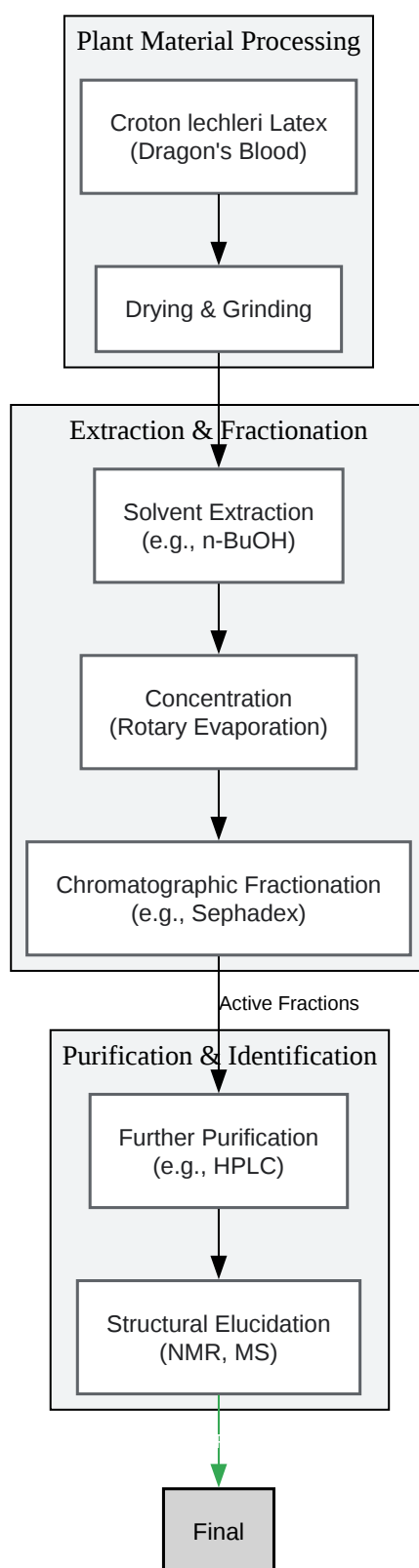
Physicochemical Properties

Property	Value	Source(s)
Molecular Weight	374.4 g/mol [3][5][7], 374.43 g/mol [4], 374.433 g/mol [6]	[3][4][5][6][7]
Appearance	Powder	[5]
Purity	≥98%[2][3][5]	[2][3][5]
Solubility	Soluble in DMSO[3], Chloroform, Dichloromethane, Ethyl Acetate, Acetone[2]. Water solubility is estimated at 6.782 mg/L @ 25 °C[8].	[2][3][8]
Boiling Point	522.40 °C @ 760.00 mm Hg (estimated)	[8]
Flash Point	517.00 °F TCC (269.70 °C) (estimated)	[8]
logP (o/w)	2.460 (estimated)	[8]

Experimental Protocols

Isolation from Natural Sources

3,4-O-dimethylcedrusin is a known constituent of the latex of *Croton lechleri*, commonly known as Dragon's Blood[1][7][8]. Early research on the wound-healing properties of this traditional South American remedy led to the isolation and characterization of this lignan[1][9]. The general workflow for isolating natural products like **3,4-O-dimethylcedrusin** from plant material is outlined below.



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Caption: Generalized workflow for the isolation of **3,4-O-dimethylcedrusin**.

Chemical Synthesis

The total synthesis of **3,4-O-dimethylcedrusin** has been accomplished, with routes developed for both racemic and enantiomerically pure forms[1]. A common strategy involves the oxidative coupling of two C6-C3 phenylpropanoid units, which mimics the biosynthetic pathway of lignans[1]. A related analog, 4-O-methylcedrusin, was synthesized from caffeic acid, utilizing a series of protection and deprotection steps under mild conditions[1].

Spectroscopic Characterization

The structure of **3,4-O-dimethylcedrusin** has been elucidated using various spectroscopic techniques. Data for the following methods are available in the literature:

- ¹³C NMR[1]
- ¹H NMR[1]
- Mass Spectrometry (MS)[1]
- Infrared (IR) Spectroscopy[1]

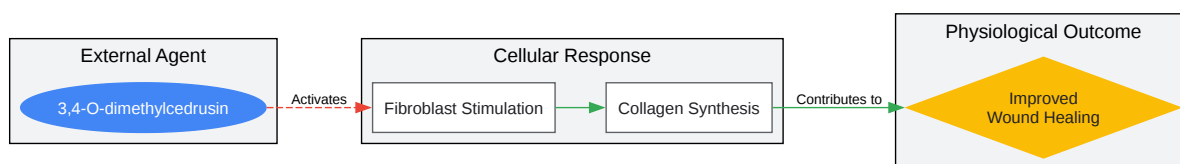
Biological Activity and Signaling Pathways

Wound Healing Properties

In vivo studies have demonstrated that **3,4-O-dimethylcedrusin** contributes to wound healing[6][9]. Its mechanism is believed to involve the stimulation of fibroblast formation and subsequent collagen production[2][6][9]. Fibroblasts are critical cells in wound repair, responsible for synthesizing the extracellular matrix, including collagen, which provides structural integrity to the healing tissue.

While **3,4-O-dimethylcedrusin** shows efficacy, the crude Dragon's Blood extract is reported to be more effective[9]. This is attributed to the presence of proanthocyanidins, which stimulate wound contraction and form a protective crust, although they may also delay the formation of new fibroblasts[9]. The lignan is considered a key component responsible for the regenerative and anti-inflammatory activities of the resin[10].

The proposed mechanism of action in wound healing is depicted in the following signaling pathway diagram.



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